

# 1-Bromo-1,2-dichloroethane CAS number and molecular formula

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## Compound of Interest

Compound Name: 1-Bromo-1,2-dichloroethane

Cat. No.: B14446488

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## Technical Guide: 1-Bromo-1,2-dichloroethane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-Bromo-1,2-dichloroethane**, a halogenated hydrocarbon of interest in various chemical and research applications. This document details its chemical identity, physical and chemical properties, and outlines a general synthetic approach.

## Chemical Identity and Formula

**1-Bromo-1,2-dichloroethane** is a trihalogenated ethane derivative.

Molecular Formula:  $C_2H_3BrCl_2$ <sup>[1]</sup>

CAS Number: 73506-91-9<sup>[1]</sup>

IUPAC Name: **1-bromo-1,2-dichloroethane**<sup>[1]</sup>

## Physicochemical Properties

A summary of the key physical and chemical properties of **1-Bromo-1,2-dichloroethane** is presented in the table below. This data is essential for its handling, application in synthetic protocols, and for analytical characterization.

Property	Value	Source
Molecular Weight	177.85 g/mol	<a href="#">[1]</a>
Boiling Point	136 °C	<a href="#">[2]</a>
InChI	InChI=1S/C2H3BrCl2/c3-2(5)1-4/h2H,1H2	<a href="#">[1]</a>
InChIKey	JVJIJQORJCIUME-UHFFFAOYSA-N	<a href="#">[1]</a>
SMILES	C(C(Cl)Br)Cl	<a href="#">[1]</a>

## Synthesis Protocol

While a detailed, step-by-step experimental protocol for the synthesis of **1-Bromo-1,2-dichloroethane** is not readily available in the public domain, a general synthetic methodology can be inferred from established halogenation reactions. The synthesis of vicinal dihaloalkanes can be achieved through the addition of halogens to an alkene. A plausible, though non-specific, approach for the synthesis of **1-Bromo-1,2-dichloroethane** would involve the controlled addition of bromine and chlorine across the double bond of ethene.

It is important to note that controlling the regioselectivity of this reaction to yield the desired **1-Bromo-1,2-dichloroethane** isomer would be a critical aspect of the experimental design. This would likely involve careful selection of reagents, catalysts, and reaction conditions to favor the desired product over other possible halogenated ethanes.

## Experimental Workflow: General Halogenation of an Alkene

The following diagram illustrates a generalized workflow for the synthesis of a dihaloalkane from an alkene, which can be adapted for the synthesis of **1-Bromo-1,2-dichloroethane**.



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A generalized experimental workflow for the synthesis of dihaloalkanes.

## Safety Information

Due to the lack of a specific, publicly available Safety Data Sheet (SDS) for **1-Bromo-1,2-dichloroethane** (CAS 73506-91-9), it is imperative to handle this compound with extreme caution, assuming it to be hazardous. For guidance, safety protocols for structurally similar halogenated hydrocarbons should be consulted. For instance, the SDS for 1-Bromo-2-chloroethane (CAS 107-04-0) indicates that it may cause cancer and is toxic if swallowed, in contact with skin, or if inhaled.<sup>[3]</sup> It also causes skin and serious eye irritation.<sup>[3]</sup>

### General Handling Precautions:

- Work in a well-ventilated area, preferably within a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.
- Avoid inhalation of vapors and direct contact with skin and eyes.
- Store in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials.

This guide is intended for informational purposes for qualified research and development professionals. All laboratory work should be conducted in accordance with established safety protocols and regulations.

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## References

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